

A Technical Guide to the Physicochemical Properties of 6',7'-Dihydroxybergamottin Acetonide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6',7'-Dihydroxybergamottin
acetonide

Cat. No.: B15595326

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract: 6',7'-Dihydroxybergamottin acetonide is a coumarin compound often isolated from citrus peels.[1] This document provides a comprehensive overview of its known physicochemical properties, experimental protocols for its handling and analysis, and its relationship to the well-studied CYP3A4 inhibitor, 6',7'-dihydroxybergamottin. The information is intended to support research and development activities involving this natural product.

Physicochemical Properties

The fundamental physicochemical characteristics of 6',7'-Dihydroxybergamottin acetonide are summarized below. These properties are essential for its handling, formulation, and application in experimental settings.

Table 1: General and Physical Properties

Property	Value	Source
CAS Number	684217-08-1	[1] [2] [3] [4]
Molecular Formula	C24H28O6	[1] [4]
Molecular Weight	412.48 g/mol	[1] [4]
Appearance	Powder, typically solid at room temperature	[1] [4]
Source	Isolated from the peels of Citrus maxima (pomelo)	[1] [4]
Compound Type	Coumarin	[1] [3] [4]

Table 2: Calculated and Experimental Properties

Property	Value	Notes
Boiling Point	549.2 ± 50.0 °C at 760 mmHg	Calculated
Density	1.2 ± 0.1 g/cm ³	Calculated
Flash Point	213.9 ± 26.6 °C	Calculated

Table 3: Solubility Profile

Solvent	Solubility	Reference
DMSO	Soluble	[2] [4]
Acetone	Soluble	[2] [4]
Chloroform	Soluble	[2] [4]
Dichloromethane	Soluble	[2] [4]
Ethyl Acetate	Soluble	[2] [4]

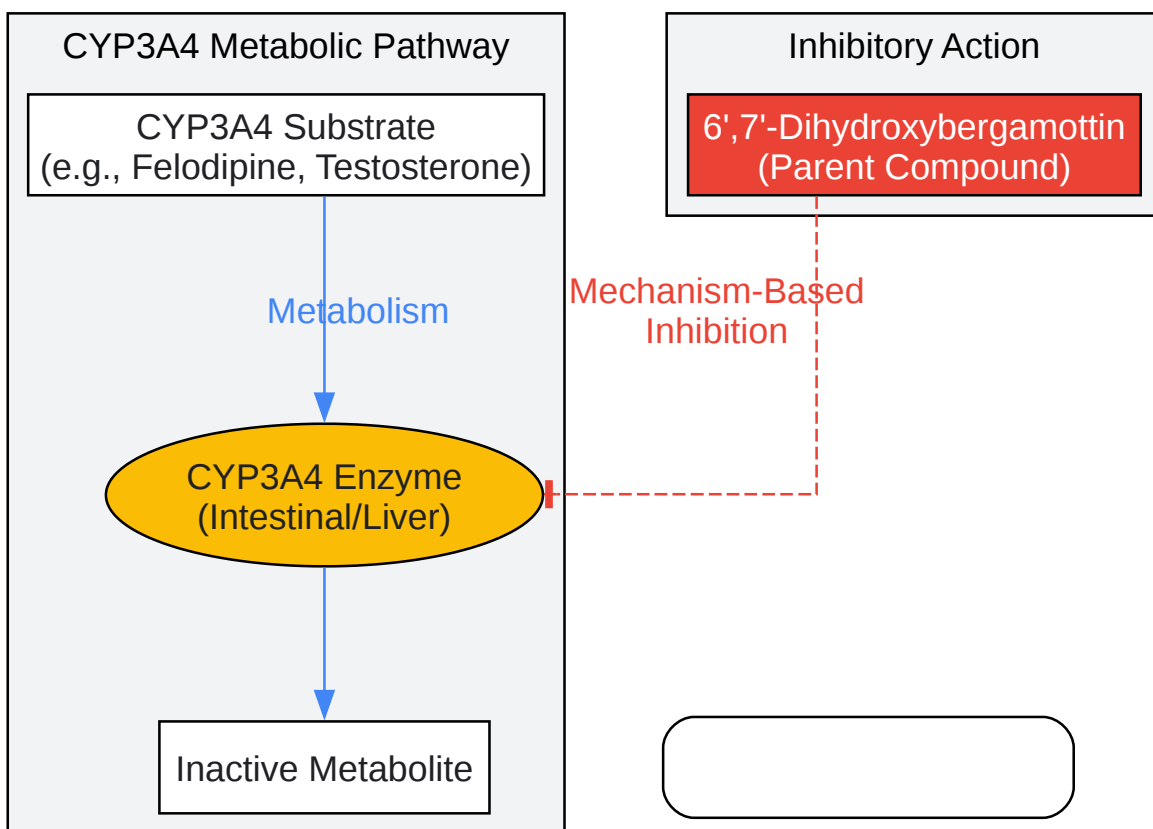
Table 4: Storage and Stability

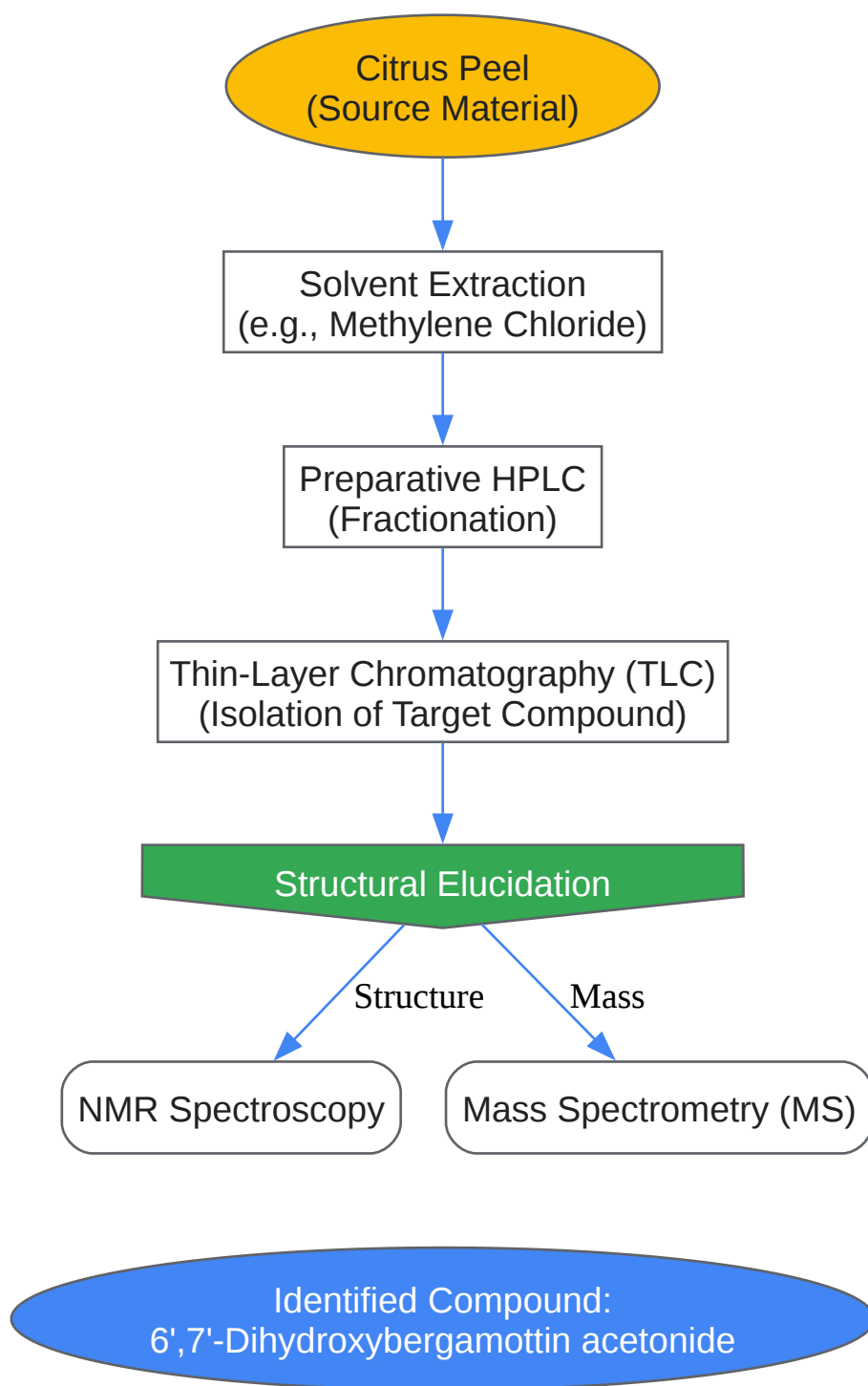
Condition	Duration	Reference
Powder (-20°C)	3 years	[1] [3]
Powder (4°C)	2 years	[1] [3]
In Solvent (-80°C)	6 months	[1] [3]
In Solvent (-20°C)	1 month	[1] [3]

Biological Context: Relationship to 6',7'-Dihydroxybergamottin

6',7'-Dihydroxybergamottin acetonide is closely related to 6',7'-dihydroxybergamottin (DHB), a natural furanocoumarin found in grapefruits and pomelos.[\[5\]](#) DHB is a potent inhibitor of the cytochrome P450 enzyme CYP3A4.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#) This enzyme is critical for the metabolism of approximately 50% of marketed drugs.[\[12\]](#) The inhibition of CYP3A4 by compounds like DHB is the primary mechanism behind the well-known "grapefruit juice effect," which can lead to a significant increase in the plasma concentration of co-administered drugs.[\[6\]](#)[\[12\]](#)[\[13\]](#) The acetonide derivative is often used in synthetic and research contexts.

The following diagram illustrates the inhibitory action of the parent compound, DHB, on the CYP3A4 metabolic pathway.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 6',7'-Dihydroxybergamottin acetone | Plants | 684217-08-1 | Invivochem [invivochem.com]
- 2. 6',7'-Dihydroxybergamottin acetone | 684217-08-1 [chemicalbook.com]
- 3. abmole.com [abmole.com]
- 4. 6',7'-Dihydroxybergamottin acetone | CAS:684217-08-1 | Manufacturer ChemFaces [chemfaces.com]
- 5. 6',7'-Dihydroxybergamottin - Wikipedia [en.wikipedia.org]
- 6. cdn.caymanchem.com [cdn.caymanchem.com]
- 7. US6160006A - 6',7'-dihydroxybergamottin, a cytochrome P450 inhibitor in grapefruit - Google Patents [patents.google.com]
- 8. medchemexpress.com [medchemexpress.com]
- 9. researchgate.net [researchgate.net]
- 10. Identification of 6',7'-dihydroxybergamottin, a cytochrome P450 inhibitor, in grapefruit juice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. 6',7'-Dihydroxybergamottin acetone | TargetMol [targetmol.com]
- 12. universaar.uni-saarland.de [universaar.uni-saarland.de]
- 13. 6',7'-Dihydroxybergamottin contributes to the grapefruit juice effect - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Technical Guide to the Physicochemical Properties of 6',7'-Dihydroxybergamottin Acetone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15595326#physicochemical-properties-of-6-7-dihydroxybergamottin-acetone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com